

2-Keto palmitic acid role in de novo lipogenesis

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Compound Focus: 2-Keto palmitic acid

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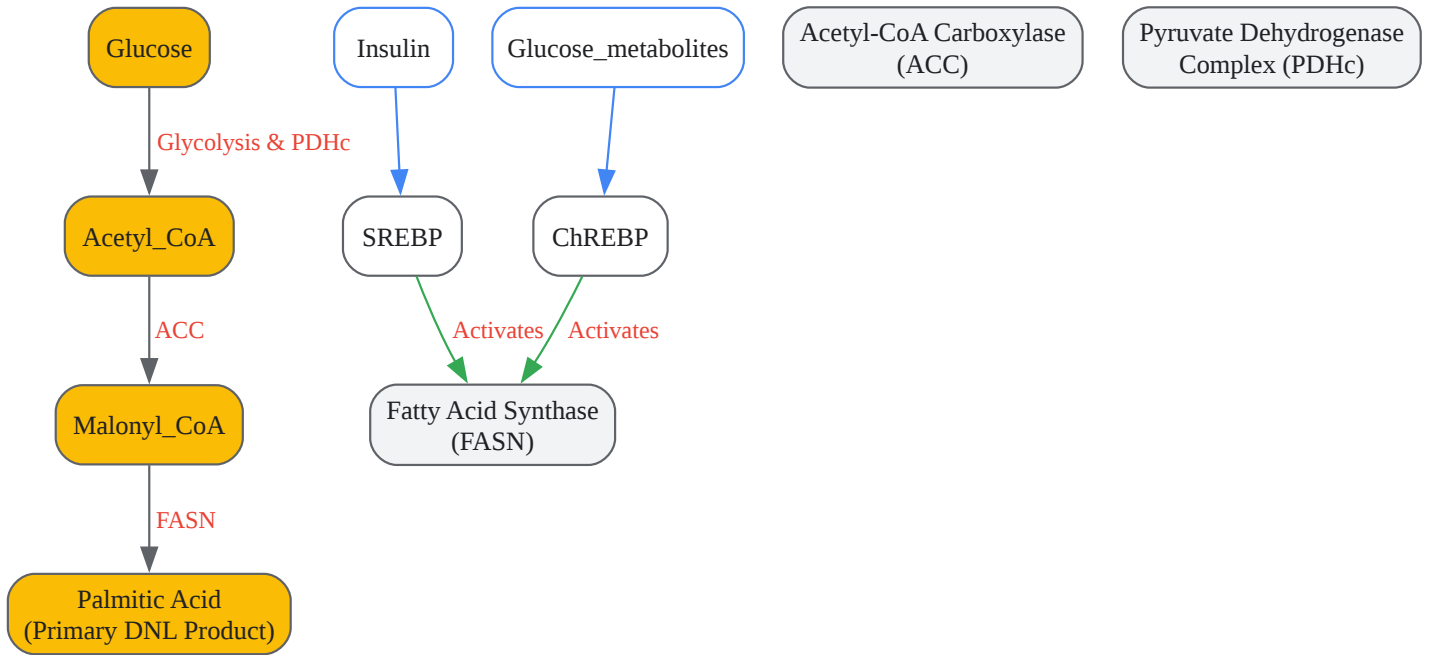
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De Novo Lipogenesis and Palmitate

De novo lipogenesis is the metabolic process where carbohydrates are converted into fatty acids. The pathway involves a series of enzymatic reactions that culminate in the production of **palmitic acid**, a 16-carbon saturated fatty acid [1] [2].

- **Core Pathway:** The process begins with acetyl-CoA, which is carboxylated to malonyl-CoA. The **fatty acid synthase** enzyme complex then catalyzes the repetitive addition of two-carbon units from malonyl-CoA to synthesize palmitic acid [1] [3].
- **Palmitic Acid as the Primary Product:** Palmitic acid is the first fatty acid to be synthesized and is the precursor for other longer and unsaturated fatty acids [1] [3].
- **Regulation:** Key lipogenic transcription factors like **SREBP** and **ChREBP** regulate the expression of DNL enzymes, including FASN, in response to insulin and glucose levels [1] [4].

The core pathway of DNL and its key regulatory inputs can be visualized as follows:



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Simplified DNL pathway and key regulators. ACC and FASN are the key enzymes. SREBP and ChREBP are transcription factors activated by insulin and glucose, respectively.

Experimental Approaches for DNL

Researchers use various techniques to study DNL and its dynamics. The table below summarizes key methodologies, ranging from tracer-based analyses to advanced imaging.

Method	Key Reagents/Tools	Application & Output	Key Experimental Steps
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| **Stable Isotope Tracing** [1] [5] | Deuterated water (D₂O), ¹³C-labeled glucose (e.g., Glucose-d7) [5] | Measures **biosynthetic rate**; tracks incorporation of labeled carbon into new fatty acids [1]. | 1. Administer tracer to cells or animals. 2. Extract lipids after defined period. 3. Analyze with **mass spectrometry** to quantify isotope enrichment in palmitate [5]. | | **Stimulated Raman Scattering (SRS) Microscopy** [5] | Deuterated glucose (Glucose-d7), SRS microscope | **Visualizes DNL in live cells**; maps location and

dynamics of newly synthesized lipids in lipid droplets [5]. | 1. Culture cells with Glucose-d7. 2. Image live cells at C-D bond vibration (2120 cm^{-1}). 3. Inhibitors (e.g., C75 for FASN) validate signal is from DNL [5]. | | **Bioluminescence Reporter Models** [4] | FASN-2A-GLuc transgenic mice, Coelenterazine (luciferase substrate) | **Non-invasive, real-time monitoring** of FASN gene expression in live animals [4]. | 1. Generate mouse with luciferase gene knocked into FASN locus. 2. Image bioluminescence after injecting substrate. 3. Quantify signal intensity to reflect FASN transcriptional activity [4]. | | **Compound-Specific Isotope Analysis (CSIA)** [6] | Natural abundance $^{13}\text{C}/^{12}\text{C}$ ratios in dietary sources | **Determines origin** of tissue palmitate (dietary vs. DNL-derived) without tracers [6]. | 1. Feed diets with distinct ^{13}C signatures (e.g., C4-sugar vs. C3-fat). 2. Isolate palmitate from tissues. 3. Analyze $^{13}\text{C}/^{12}\text{C}$ ratio by isotope-ratio mass spectrometry [6]. |

Palmitic Acid in Physiology and Disease

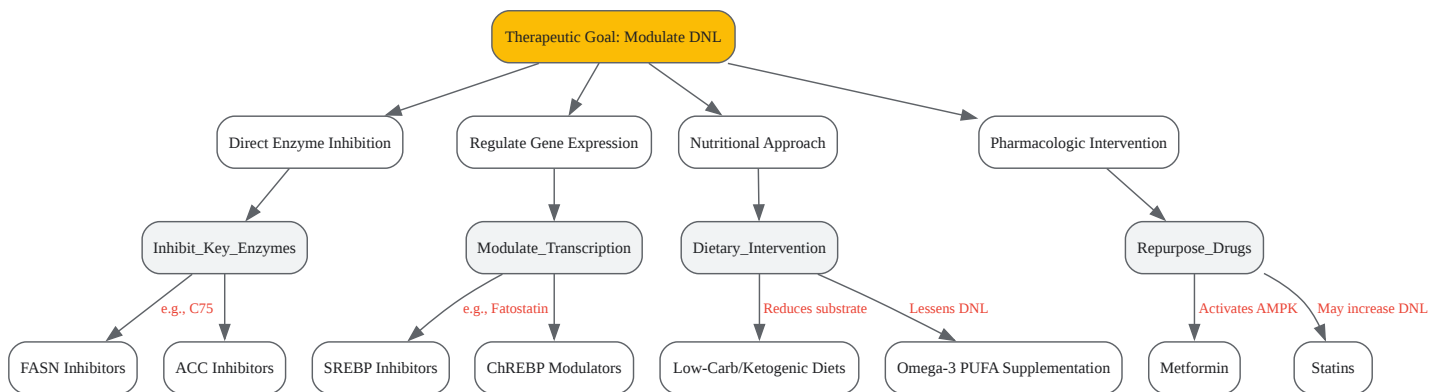
Beyond being a simple energy store, palmitic acid has complex roles in health and disease, acting as a signaling molecule and a structural component.

Context	Role and Significance of Palmitic Acid	Key Findings & Implications
Adipose Tissue Physiology [1]	Substrate for synthesis of beneficial "lipokines" (e.g., palmitoleate, FAHFAs).	Adipocyte DNL produces fatty acid species that enhance systemic insulin sensitivity and reduce inflammation [1].
Neurological Health [6]	Critical for brain development ; major component of structural lipids in myelin and membranes [6].	During development, the majority of brain palmitate is supplied by hepatic DNL from dietary sugars , especially when dietary palmitate is low [6].
Cancer Metabolism [5] [7]	Supports membrane biogenesis for rapidly proliferating cells; often upregulated in cancers.	Pancreatic cancer cells show high DNL levels even with available dietary lipids. Inhibiting DNL (e.g., with FASN inhibitor C75) reduces cancer cell viability [5] [7].
Inflammation & Toxicity [8] [3]	Can induce pro-inflammatory responses and ER stress in	Elevated saturated fatty acids like palmitate are linked to neuroinflammation and impaired

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	various cell types (e.g., astrocytes).	metabolic signaling, contributing to neurodegenerative diseases [8] [3].

Therapeutic Targeting of DNL

Given its role in metabolic diseases and cancer, the DNL pathway is a potential therapeutic target. The flowchart below illustrates different strategic approaches.



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Strategies for therapeutic targeting of de novo lipogenesis. Approaches include direct enzyme inhibition, transcriptional regulation, dietary interventions, and drug repurposing.

Based on the current literature, your research into "**2-keto palmitic acid**" might be exploring one of these avenues:

- A **non-canonical or minor metabolic pathway** not yet widely recognized.

- A **specific derivative of palmitic acid** used as an experimental tool or with a unique signaling function.
- A potential **intermediate in fatty acid oxidation** rather than synthesis.

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